

A Technical Guide to the Physical Properties of Cyclopentylacetyl Chloride

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Compound of Interest

Compound Name: Cyclopentylacetyl chloride

Cat. No.: B075111

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Introduction

Cyclopentylacetyl chloride (CAS No. 1122-99-2) is a reactive acyl chloride compound that serves as a key intermediate in organic synthesis.^{[1][2][3]} Its utility in the construction of more complex molecules makes it a valuable building block in the development of novel pharmaceuticals and other specialty chemicals. This guide provides a comprehensive overview of the physical properties of **Cyclopentylacetyl chloride**, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

Core Physical Properties

The physical characteristics of **Cyclopentylacetyl chloride** are crucial for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented below.

Property	Value
Molecular Formula	C ₇ H ₁₁ ClO
Molecular Weight	146.61 g/mol [4]
CAS Number	1122-99-2
Appearance	Clear colorless to pale yellow liquid[3]
Density	1.087 g/mL[5]
Boiling Point	186 °C at 760 mmHg; 57-58 °C at 10 mmHg[5]
Refractive Index	1.4595-1.4645 at 20 °C[3]
Flash Point	71 °C (160 °F)[5]
Water Solubility	Reacts with water
Vapor Pressure	0.678 mmHg at 25 °C

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for measuring the key physical constants of liquid compounds like **Cyclopentylacetyl chloride**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **Cyclopentylacetyl chloride**, which has a relatively high boiling point at atmospheric pressure, a vacuum distillation or a micro-boiling point method is often employed.

Micro-Boiling Point Determination:

- A small sample (a few milliliters) of **Cyclopentylacetyl chloride** is placed in a test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The apparatus is heated in a controlled manner, for instance, using a Thiele tube or a metal heating block.^[6]
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
^[6] This indicates that the vapor pressure of the liquid is equal to the external pressure.

Determination of Density

Density is the mass per unit volume of a substance.^[7] A straightforward and accurate method for determining the density of a liquid involves the use of a pycnometer or, more commonly in a standard laboratory setting, a graduated cylinder and a balance.^{[8][9]}

Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.^[9]
- A known volume of **Cyclopentylacetyl chloride** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the filled cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.^[8] To ensure accuracy, the measurement should be repeated multiple times, and the average value reported.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid from a vacuum (or air).^[10] It is a characteristic property that is dependent on temperature and the wavelength of light used.^[10] An Abbe refractometer is a common instrument for this measurement.

Procedure using an Abbe Refractometer:

- Ensure the prism surfaces of the refractometer are clean.
- A few drops of **Cyclopentylacetyl chloride** are placed on the lower prism.
- The prisms are closed and locked.
- The light source is positioned, and the eyepiece is adjusted until the crosshairs are in focus.
- The adjustment knob is turned until the light and dark fields are seen through the eyepiece. The dispersion is corrected to give a sharp, colorless boundary line.
- The boundary line is centered on the crosshairs.
- The refractive index is read from the instrument's scale. The temperature should also be recorded, as refractive index is temperature-dependent.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.^{[11][12][13][14]} This is a critical safety parameter. The closed-cup method is commonly used for volatile liquids.

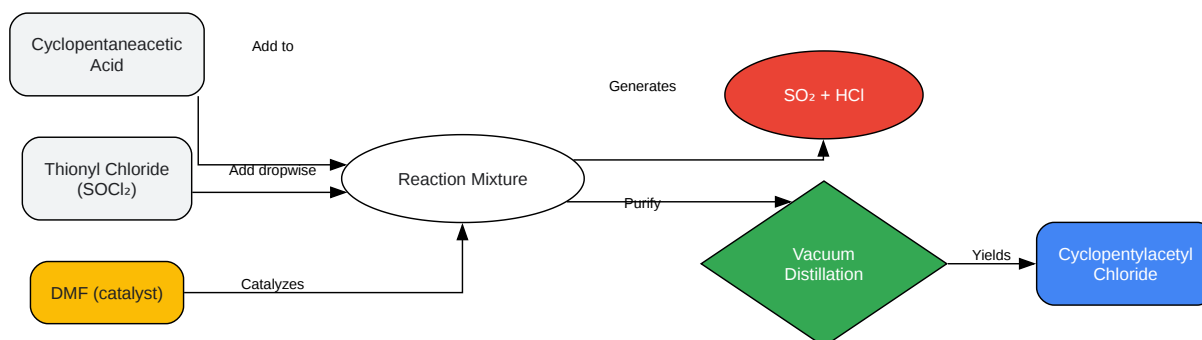
Closed-Cup Method (e.g., Pensky-Martens):

- The sample of **Cyclopentylacetyl chloride** is placed in a test cup, and the cup is sealed with a lid.^[15]
- The apparatus heats the sample at a slow, constant rate.

- A stirrer ensures uniform temperature throughout the sample.
- At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors ignite with a brief flash.[12][15]

Synthesis of Cyclopentylacetyl Chloride

Cyclopentylacetyl chloride is typically synthesized from cyclopentaneacetic acid. The following workflow illustrates this common laboratory and industrial preparation.[1][16]



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